

Application Notes and Protocols for the Quantification of JS-5

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Compound of Interest

Compound Name: JS-5

Cat. No.: B1192975

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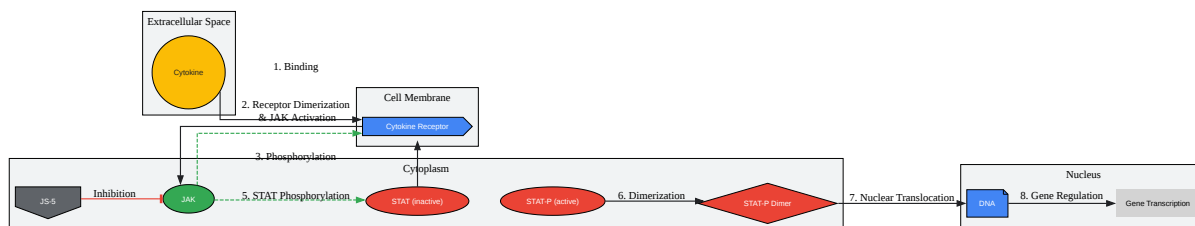
Introduction

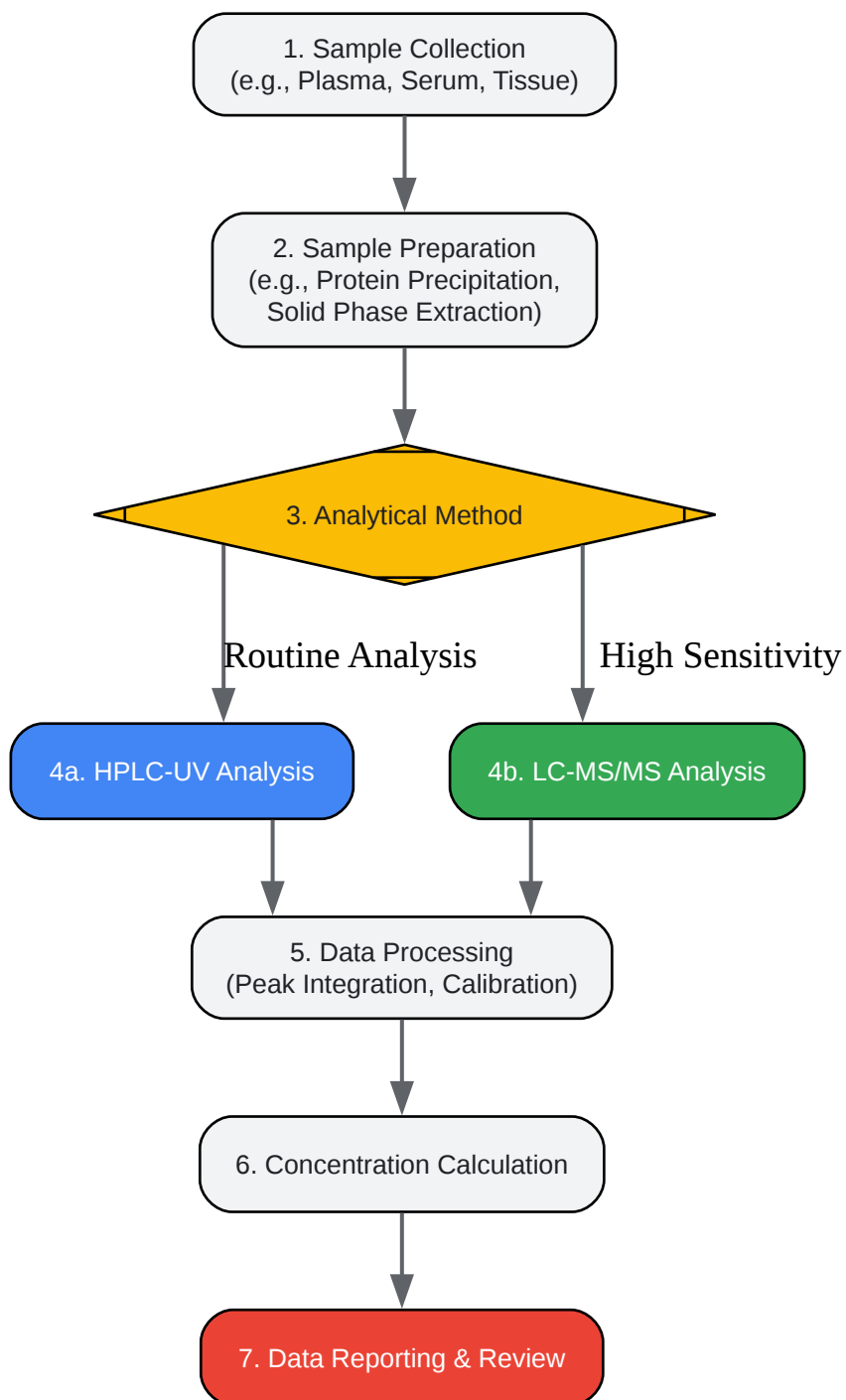
JS-5 is a novel, potent, and selective small molecule inhibitor of the Janus kinase (JAK) family of tyrosine kinases. By targeting the JAK-STAT signaling pathway, **JS-5** has demonstrated significant therapeutic potential in preclinical models of various autoimmune diseases and hematological malignancies. The JAK-STAT pathway is a critical signaling cascade that transmits information from extracellular cytokine signals to the nucleus, resulting in the transcription of genes involved in immunity, proliferation, differentiation, and apoptosis.[1][2] Dysregulation of this pathway is implicated in a range of diseases, making it a key target for therapeutic intervention.

Accurate and reliable quantification of **JS-5** in biological matrices is paramount for the successful development of this compound. These analytical methods are essential for pharmacokinetic (PK) studies, assessing drug metabolism, and establishing a clear relationship between dose, exposure, and pharmacodynamic (PD) response. This document provides detailed protocols for the quantification of **JS-5** using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Signaling Pathway of JS-5 Target

JS-5 exerts its therapeutic effect by inhibiting the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, a key step in the JAK-STAT signaling cascade. The pathway is initiated by the binding of cytokines to their specific receptors on the cell surface, leading to the activation of associated JAKs.[3][4] Activated JAKs then phosphorylate the receptor, creating docking sites for STAT proteins.[2] Once recruited, STATs are themselves phosphorylated, dimerize, and translocate to the nucleus to regulate gene expression.[3] **JS-5's** inhibition of JAK activity effectively blocks these downstream events.





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References

- 1. m.youtube.com [m.youtube.com]
- 2. youtube.com [youtube.com]
- 3. youtube.com [youtube.com]
- 4. youtube.com [youtube.com]
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